

Application Note: Viscosity Measurement of Morpholine Lactate Solutions

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Compound of Interest

Compound Name: *Morpholine lactate*

CAS No.: *80145-09-1*

Cat. No.: *B1505061*

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Introduction

Morpholine lactate, an ionic salt formed from the neutralization of morpholine with lactic acid, is increasingly being investigated for various applications in pharmaceutical and chemical industries, including as a component in drug formulations and as a functional solvent. The viscosity of **morpholine lactate** solutions is a critical physicochemical property that influences processability, product performance, and formulation stability. Accurate and precise viscosity measurements are therefore essential for research, development, and quality control.

This application note provides detailed protocols for measuring the dynamic viscosity of **morpholine lactate** solutions using two common and reliable techniques: rotational viscometry and capillary viscometry. The choice of method may depend on the expected viscosity range, the sample volume available, and the desired shear rate information.

Core Concepts in Viscosity Measurement

Viscosity is a measure of a fluid's resistance to flow. For most solutions, including **morpholine lactate** solutions, viscosity is highly dependent on temperature and concentration.

- **Newtonian vs. Non-Newtonian Fluids:** Simple solutions like **morpholine lactate** in water are often Newtonian, meaning their viscosity is independent of the shear rate applied.^[1] However, at high concentrations or with additives, they may exhibit non-Newtonian behavior. It is crucial to determine the fluid's behavior to select the appropriate measurement technique and parameters.
- **Temperature Control:** The viscosity of liquids decreases as temperature increases.^[2] Therefore, precise temperature control during measurement is paramount for obtaining accurate and reproducible results. A constant temperature bath is recommended for all viscosity measurements.^[3]
- **Shear Rate:** For non-Newtonian fluids, the measured viscosity will change with the shear rate. Rotational viscometers are particularly useful for studying this relationship.^[1]

Recommended Instrumentation

Rotational Viscometer

Rotational viscometers measure viscosity by determining the torque required to rotate a spindle immersed in the sample fluid at a constant speed.^[4] They are versatile and can be used for a wide range of viscosities and for characterizing non-Newtonian behavior.^[5]

- **Advantages:**
 - Wide viscosity measurement range.
 - Ability to study shear rate dependency.
 - Relatively small sample volumes may be required depending on the spindle and cup geometry.
- **Considerations:**
 - Requires careful selection of spindle and rotational speed.
 - Potential for shear heating at high shear rates in highly viscous samples.^[4]

Capillary Viscometer

Capillary viscometers, such as the Ubbelohde or Cannon-Fenske types, measure kinematic viscosity by timing the flow of a known volume of fluid through a calibrated capillary tube under the influence of gravity.[5] The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the solution.

- Advantages:
 - High precision and accuracy for Newtonian fluids.[5]
 - Simple and cost-effective instrumentation.
- Considerations:
 - Each viscometer is suitable for a limited viscosity range.[3]
 - Requires accurate density measurement of the solution at the same temperature.
 - Primarily suited for Newtonian fluids.[5]

Experimental Protocols

Protocol 1: Rotational Viscometry

This protocol outlines the steps for measuring the dynamic viscosity of **morpholine lactate** solutions using a rotational viscometer.

Materials:

- Rotational viscometer with appropriate spindles (e.g., concentric cylinder or cone-plate geometry).
- Temperature-controlled sample cup or water bath.
- **Morpholine lactate** solutions of known concentrations.
- Volumetric flasks and pipettes for solution preparation.
- Analytical balance.

- Deionized water.
- Cleaning solvents (e.g., acetone, isopropanol).

Procedure:

- Instrument Setup and Calibration:
 - Ensure the viscometer is level and calibrated according to the manufacturer's instructions using certified viscosity standards.
 - Select a spindle and speed combination appropriate for the expected viscosity of the sample. The torque reading should ideally be between 10% and 100% of the instrument's full-scale range for optimal accuracy.[\[4\]](#)
- Sample Preparation:
 - Prepare a series of **morpholine lactate** solutions of varying concentrations (e.g., 10%, 20%, 30%, 40% w/w in deionized water) using an analytical balance and volumetric flasks.
- Temperature Equilibration:
 - Set the temperature of the sample cup or water bath to the desired measurement temperature (e.g., 25.0 ± 0.1 °C).
 - Place the required volume of the **morpholine lactate** solution into the sample cup and allow it to thermally equilibrate for at least 15-20 minutes.
- Measurement:
 - Carefully lower the selected spindle into the sample, ensuring it is immersed to the correct depth and that no air bubbles are trapped.[\[4\]](#)
 - Start the spindle rotation at the predetermined speed.
 - Allow the viscosity reading to stabilize before recording the value. This may take several seconds to a few minutes.

- Record the viscosity (in mPa·s or cP), torque percentage, spindle type, rotational speed, and temperature.
- Data Analysis:
 - For each concentration, perform at least three independent measurements and calculate the average viscosity and standard deviation.
 - If investigating shear rate dependency, repeat the measurement at different rotational speeds.
- Cleaning:
 - Thoroughly clean the spindle and sample cup with appropriate solvents and dry them completely before the next measurement.

Protocol 2: Capillary Viscometry

This protocol describes the determination of kinematic viscosity using an Ubbelohde-type capillary viscometer, from which dynamic viscosity can be calculated.

Materials:

- Ubbelohde or Cannon-Fenske capillary viscometer of an appropriate size.
- Constant temperature water bath with a stability of ± 0.02 °C.[3]
- Digital stopwatch.
- Pipette bulb or syringe for sample loading.
- Density meter (e.g., oscillating U-tube densimeter).[6]
- **Morpholine lactate** solutions of known concentrations.
- Volumetric flasks and pipettes.
- Analytical balance.

- Deionized water.
- Cleaning solvents (e.g., acetone, chromic acid).

Procedure:

- Viscometer Selection and Cleaning:
 - Choose a viscometer size such that the efflux time (the time it takes for the liquid to flow between the two measurement marks) is at least 200 seconds to minimize timing errors.[\[3\]](#)
 - Ensure the viscometer is meticulously clean and dry.
- Density Measurement:
 - Accurately measure the density of each **morpholine lactate** solution at the desired experimental temperature using a calibrated density meter.
- Sample Loading:
 - Load the **morpholine lactate** solution into the viscometer up to the indicated filling line.
- Temperature Equilibration:
 - Suspend the viscometer vertically in the constant temperature water bath.
 - Allow at least 20-30 minutes for the sample to reach thermal equilibrium with the bath.[\[7\]](#)
- Measurement of Efflux Time:
 - Using a pipette bulb or gentle suction, draw the liquid up into the measurement bulb, above the upper timing mark.
 - Release the suction and allow the liquid to flow freely down the capillary.
 - Start the stopwatch precisely as the meniscus of the liquid passes the upper timing mark.
 - Stop the stopwatch precisely as the meniscus passes the lower timing mark.

- Record the efflux time.
- Data Analysis:
 - Repeat the efflux time measurement at least three times and calculate the average time.
 - Calculate the kinematic viscosity (ν) using the following equation: $\nu = C * t$ where 'C' is the calibration constant of the viscometer (provided by the manufacturer or determined using a standard of known viscosity) and 't' is the average efflux time.
 - Calculate the dynamic viscosity (η) using the formula: $\eta = \nu * \rho$ where ' ρ ' is the density of the solution at the measurement temperature.
- Cleaning:
 - After use, thoroughly clean the viscometer with appropriate solvents and dry it completely.

Data Presentation

Quantitative data should be summarized in a clear and structured table to facilitate comparison. As no specific data for **morpholine lactate** is readily available in the searched literature, the following table presents representative data for aqueous solutions of N-methyldiethanolamine (MDEA), a structurally related alkanolamine, to illustrate the expected trends.[8]

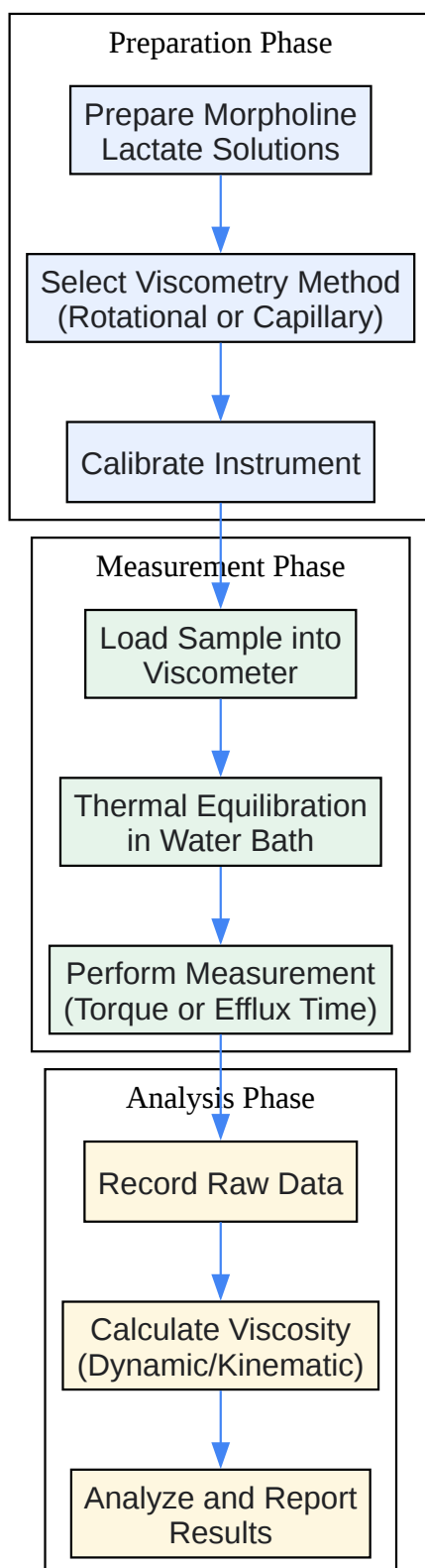
Table 1: Dynamic Viscosity of Aqueous N-Methyldiethanolamine (MDEA) Solutions at Various Concentrations and Temperatures.[8]

Temperature (°C)	10 wt% MDEA (mPa·s)	30 wt% MDEA (mPa·s)	50 wt% MDEA (mPa·s)
20	1.4	2.8	6.5
30	1.1	2.1	4.6
40	0.8	1.6	3.4
50	0.7	1.2	2.6
60	0.6	1.0	2.0

Note: This data is for an analogous compound (MDEA) and is intended for illustrative purposes only. Actual viscosity values for **morpholine lactate** solutions will need to be determined experimentally.

Visualization of Experimental Workflow

A generalized workflow for viscosity measurement is presented below. This diagram illustrates the key steps from sample preparation to final data analysis, applicable to both rotational and capillary viscometry.



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Caption: Generalized workflow for viscosity measurement of solutions.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling chemicals.
- Consult the Safety Data Sheet (SDS) for morpholine and lactic acid before preparing solutions.
- Ensure proper ventilation in the laboratory.
- Handle cleaning solvents in a well-ventilated fume hood.

By following these detailed protocols, researchers, scientists, and drug development professionals can obtain reliable and reproducible viscosity data for **morpholine lactate** solutions, aiding in formulation development, process optimization, and quality assurance.

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[\[https://www.benchchem.com/product/b1505061/docs#application-note-viscosity-measurement-of-morpholine-lactate-solutions\]](https://www.benchchem.com/product/b1505061/docs#application-note-viscosity-measurement-of-morpholine-lactate-solutions)

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